

An In-depth Technical Guide to the Aqueous Solubility of Calcium Fluorophosphate

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Compound of Interest

Compound Name: Calcium fluorophosphate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific understanding of **calcium fluorophosphate** (CaPO_3F) solubility in aqueous solutions. Given the specialized nature of this compound, this document consolidates the available quantitative data, details relevant experimental methodologies, and visualizes the underlying chemical processes to support research and development activities.

Quantitative Solubility Data

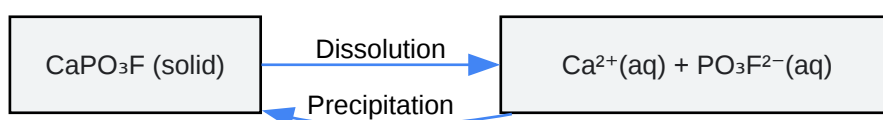
The aqueous solubility of **calcium fluorophosphate** has been characterized in a limited number of studies. The primary quantitative value available in the literature is summarized in the table below. It is important to note that this value has been cited from a study conducted in the mid-20th century, and further research under varied conditions (e.g., different pH, temperature, and ionic strength) would be beneficial for a more complete understanding.

Compound	Temperature (°C)	Solubility in Water (g/100 mL)	Molar Solubility (mol/L)	Source
Calcium Fluorophosphate (CaPO_3F)	27	0.417	~0.0302	Rowley & Stuckey, 1956[1]

Note: The molar solubility was calculated based on the molecular weight of anhydrous **calcium fluorophosphate** (138.05 g/mol). The original literature refers to a dihydrate form, which would slightly alter this calculated value.

Dissolution and Complex Formation

The dissolution of solid **calcium fluorophosphate** in an aqueous solution is an equilibrium process where the solid salt dissociates into its constituent ions, calcium (Ca^{2+}) and monofluorophosphate (PO_3F^{2-}).



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*Dissolution equilibrium of **calcium fluorophosphate**.*

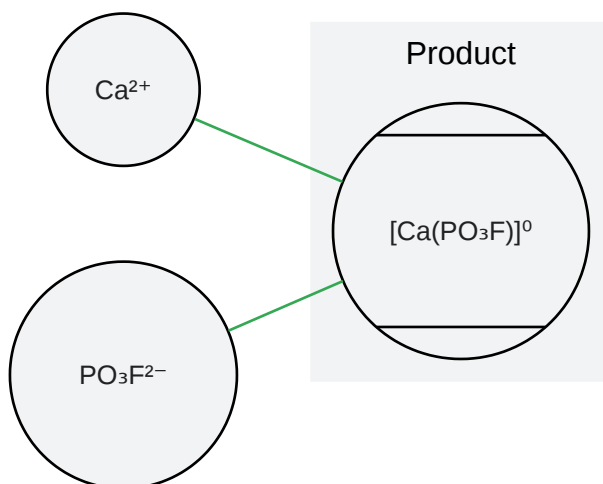
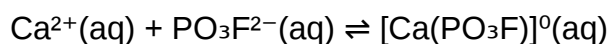
In addition to the dissolution of the solid, the formation of a soluble, neutral calcium monofluorophosphate complex has been reported. This complex, $[\text{Ca}(\text{PO}_3\text{F})]^0$, exists in equilibrium with the free ions in solution.

Formation of Soluble Calcium Monofluorophosphate Complex

Studies have investigated the formation of a soluble, neutral complex of calcium and monofluorophosphate ions in aqueous solutions. The formation constant for this complex provides insight into the speciation of these ions in solution.

Complex	Temperature (°C)	Formation Constant (K_f) (M^{-1})	Source
$[\text{Ca}(\text{PO}_3\text{F})]^0$	37	315 ± 10	Cruaños et al., 1989[2]

The equilibrium for the formation of this soluble complex can be represented as:



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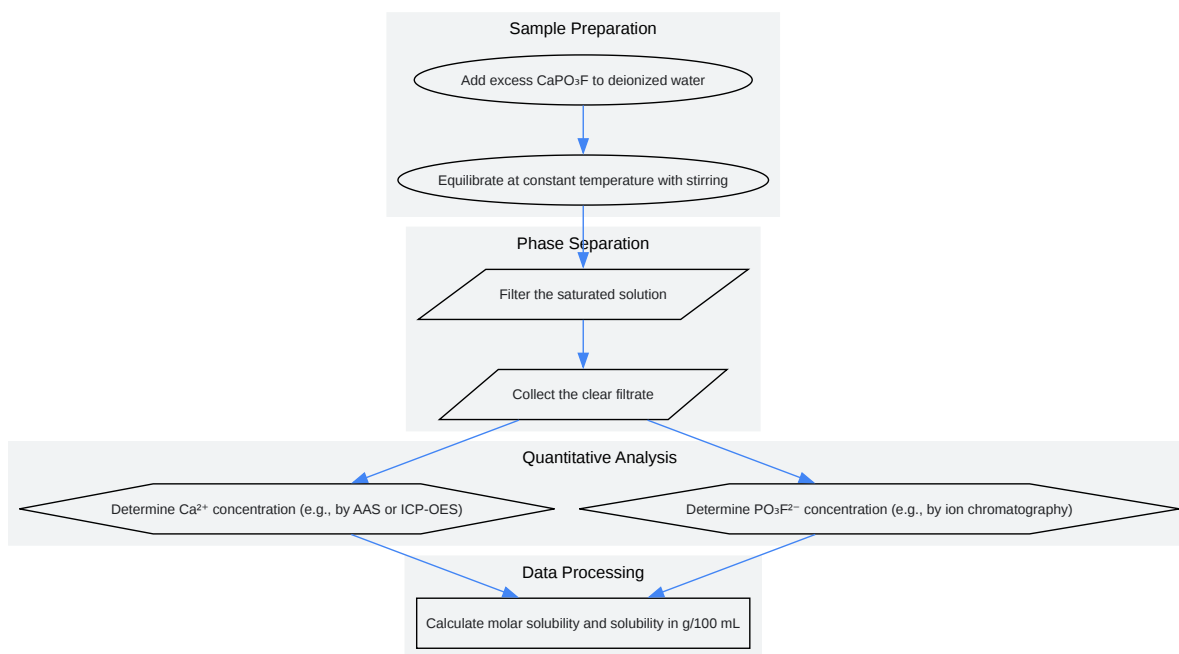
Formation of the soluble calcium monofluorophosphate complex.

Experimental Protocols

Detailed experimental protocols for determining the solubility of **calcium fluorophosphate** are not extensively available in recent literature. However, based on standard methodologies for solubility determination and the information available from related studies, a general experimental workflow can be outlined.

General Solubility Determination Workflow

A common method for determining the solubility of a sparingly soluble salt like **calcium fluorophosphate** is the equilibrium saturation method.



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References

- 1. Calcium Fluorophosphate [drugfuture.com]
- 2. The effect of calcium on disodium monofluorophosphate absorption from the gastrointestinal tract of rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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